

An In-depth Technical Guide to 2,3-Dimethylpyrazine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylpyrazine

Cat. No.: B1216465

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **2,3-dimethylpyrazine**. The information is intended to support research, development, and quality control activities involving this compound.

Chemical and Physical Properties

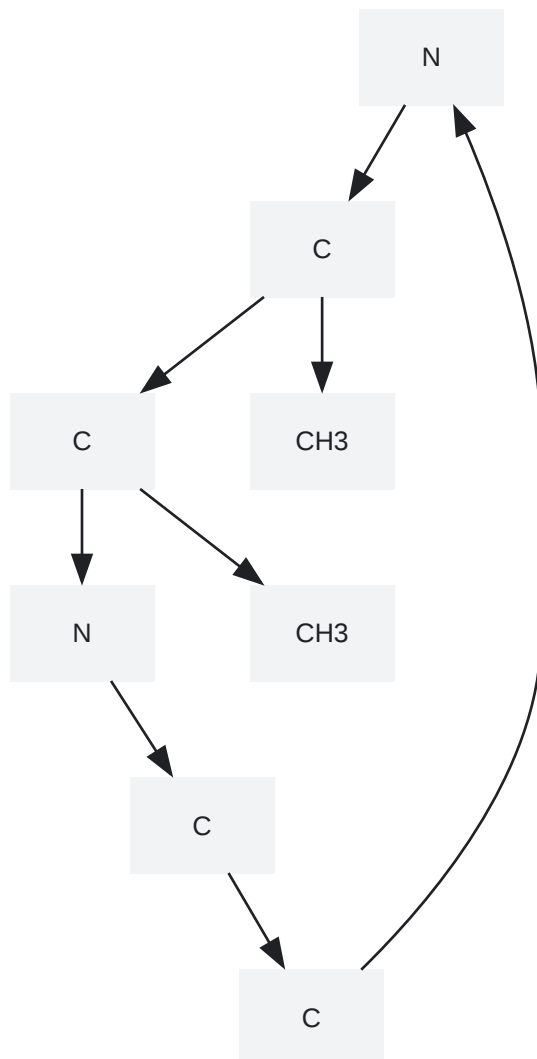
2,3-Dimethylpyrazine is a colorless to light yellow liquid with a characteristic nutty, cocoa-like odor.^[1] It is a member of the pyrazine class of compounds, which are known for their aromatic and flavor properties.^[2]

Property	Value	Reference
Molecular Formula	C ₆ H ₈ N ₂	[3] [4] [5]
Molecular Weight	108.14 g/mol	
CAS Number	5910-89-4	
Appearance	Colorless to pale yellow liquid	
Odor	Nutty, cocoa-like	
Boiling Point	155-157 °C at 760 mmHg	
Melting Point	11 - 13 °C	
Density	1.011 g/mL at 25 °C	
Refractive Index	1.507 at 20 °C	
Flash Point	54 °C (129.2 °F) - closed cup	
Solubility	Soluble in water, organic solvents, and oils	
logP	0.54	
Vapor Pressure	1.5 mmHg	

Structural Information and Visualization

The chemical structure of **2,3-dimethylpyrazine** consists of a pyrazine ring substituted with two methyl groups on adjacent carbon atoms.

Chemical Structure of 2,3-Dimethylpyrazine

[Click to download full resolution via product page](#)

Caption: 2D structure of **2,3-Dimethylpyrazine**.

Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Solvent	Frequency	Reference
8.27	s	2H	CDCl ₃	400 MHz	
2.54	s	3H	CDCl ₃	400 MHz	
2.53	s	3H	CDCl ₃	400 MHz	

Chemical Shift (ppm)	Solvent	Frequency	Reference
152.62	CDCl ₃	22.53 MHz	
141.33	CDCl ₃	22.53 MHz	
21.97	CDCl ₃	22.53 MHz	

The electron ionization (EI) mass spectrum of **2,3-dimethylpyrazine** shows a prominent molecular ion peak.

m/z	Relative Intensity	Reference
108	73.23	
67	99.99	
42	40.10	

The infrared spectrum of **2,3-dimethylpyrazine** exhibits characteristic absorption bands corresponding to its functional groups. Data is available from the NIST/EPA Gas-Phase Infrared Database.

Experimental Protocols

A common method for the synthesis of **2,3-dimethylpyrazine** involves the condensation of a 1,2-diamine with a 1,2-dicarbonyl compound.

Example Protocol: Condensation of Ethylene Diamine and 2,3-Butanedione

This method involves the reaction of ethidene diamine with 2,3-butanedione in an alcoholic solvent, followed by dehydrogenation.

- Step 1: Condensation
 - Add ethidene diamine and 95% ethanol to a reaction vessel equipped with a stirrer, reflux condenser, and thermometer.

- Cool the mixture to 0 °C with stirring.
- Slowly add a solution of 2,3-butanedione in 95% ethanol to the cooled mixture.
- Heat the resulting solution to reflux for 30 minutes.
- Step 2: Dehydrogenation and Work-up
 - After cooling slightly, add potassium hydroxide and a metal oxide catalyst to the reaction mixture.
 - Heat the mixture to reflux with stirring for 18 hours.
 - Cool the mixture and filter to remove the catalyst.
 - Distill the filtrate to remove the ethanol.
 - Extract the residue with diethyl ether.
 - Dry the ether extract with anhydrous sodium sulfate.
 - Filter and concentrate the extract, followed by vacuum distillation to collect the **2,3-dimethylpyrazine** fraction.

Another approach involves the oxidative dehydrogenation of 2,3-dimethyl-5,6-dihydropyrazine.

- Step 1: Oxidative Dehydrogenation
 - Dissolve 2,3-dimethyl-5,6-dihydropyrazine in an organic solvent such as ethanol.
 - Add a metal hydroxide (e.g., potassium hydroxide).
 - Heat the mixture while stirring and continuously bubble air (as an oxidant) through the solution.
 - Monitor the reaction by gas chromatography until the starting material is consumed.
- Step 2: Purification

- After the reaction is complete, the product is isolated and purified by distillation.

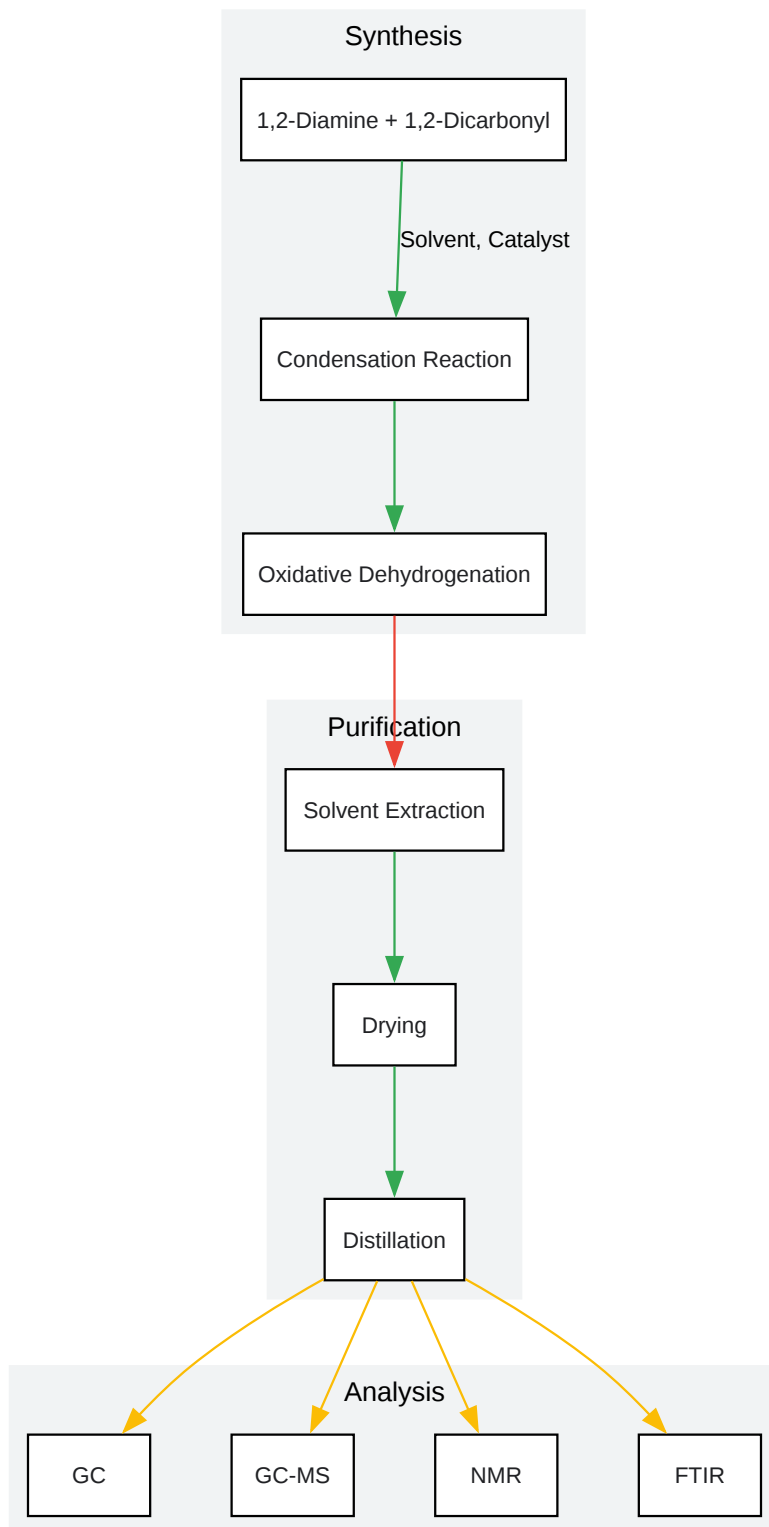
The purity and identity of **2,3-dimethylpyrazine** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

- Gas Chromatography (GC): Used to determine the purity of the compound and to separate it from isomers and impurities. A capillary column such as a ZB-5 is often employed.
- Gas Chromatography-Mass Spectrometry (GC-MS): Provides structural confirmation by comparing the mass spectrum of the analyte with reference spectra.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure.
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.

Synthesis and Purification Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **2,3-dimethylpyrazine**.

General Synthesis and Purification Workflow for 2,3-Dimethylpyrazine



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and analysis of **2,3-dimethylpyrazine**.

Safety and Handling

2,3-Dimethylpyrazine is a flammable liquid and vapor and is harmful if swallowed. It can cause skin and serious eye irritation.

- Hazard Statements (H-phrases):
 - H226: Flammable liquid and vapor.
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H318: Causes serious eye damage.
 - H335: May cause respiratory irritation.
- Precautionary Statements (P-phrases):
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Personal Protective Equipment (PPE):
 - Eyeshields, gloves, and a suitable respirator should be worn when handling this chemical.
- Storage:
 - Store in a well-ventilated place. Keep the container tightly closed.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with **2,3-dimethylpyrazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Dimethylpyrazine | C₆H₈N₂ | CID 22201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for 2,3-Dimethylpyrazine (HMDB0032971) [hmdb.ca]
- 3. Pyrazine, 2,3-dimethyl- [webbook.nist.gov]
- 4. Pyrazine, 2,3-dimethyl- [webbook.nist.gov]
- 5. Pyrazine, 2,3-dimethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,3-Dimethylpyrazine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216465#2-3-dimethylpyrazine-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com